

An In-depth Technical Guide to 2-Hydroxymethylene Ethisterone

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

Cat. No.: B15548108

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This technical guide provides a comprehensive overview of the core properties of **2-Hydroxymethylene ethisterone**, tailored for researchers, scientists, and drug development professionals. The document collates available data on its chemical and physical characteristics, and explores its potential biological activities based on its relationship to ethisterone and danazol.

Core Properties and Data

2-Hydroxymethylene ethisterone is a steroid derivative and an intermediate in chemical research.^[1] Its fundamental properties are summarized below.

Chemical and Physical Properties

Quantitative data for **2-Hydroxymethylene ethisterone** and the closely related compound 2alpha-Hydroxymethyl ethisterone are presented in Table 1 for comparative analysis.

Property	2-Hydroxymethylene ethisterone	2alpha-Hydroxymethyl ethisterone
CAS Number	2787-02-2[1][2][3]	2787-03-3[4]
Molecular Formula	C ₂₂ H ₂₈ O ₃ [1][2][3]	C ₂₂ H ₃₀ O ₃ [4]
Molecular Weight	340.46 g/mol [1][2][3]	342.5 g/mol [4]
IUPAC Name	(8R,9S,10R,13S,14S,17R)-17-ethynyl-17-hydroxy-2-(hydroxymethylidene)-10,13-dimethyl-1,6,7,8,9,11,12,14,15,16-decahydrocyclopenta[a]phenanthren-3-one[5]	Not Available
SMILES String	<chem>C[C@]12CC[C@H]3--INVALID-LINK--CCC4=CC(=O)C(=CO)C[C@]34C[5]</chem>	<chem>C[C@@]12--INVALID-LINK--C(CC3)=CC(=O)--INVALID-LINK--C4)(CC1)[H])[H]">C@ (CC[C@]2(C#C)O)[H][4]</chem>
Melting Point	Not Available	164 °C[4]
Storage Conditions	2°C - 8°C[1]	2°C - 8°C[4]
Solubility	Data not available for 2-Hydroxymethylene ethisterone. Ethisterone is practically insoluble in water and slightly soluble in alcohol, acetone, ether, and chloroform.[6]	Data not available

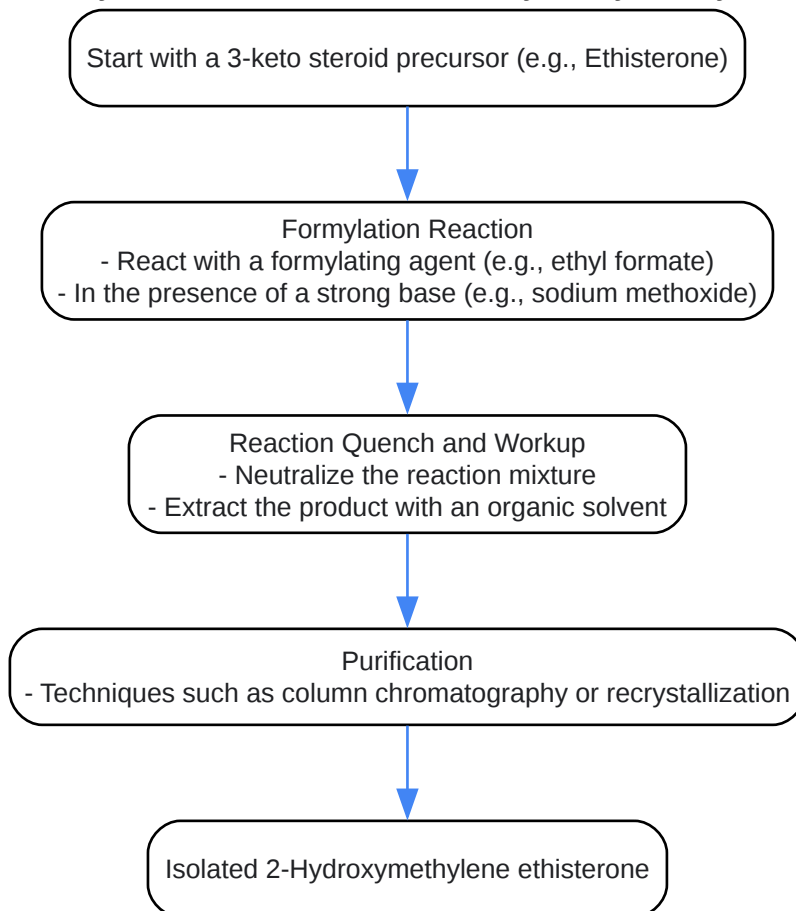
Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **2-Hydroxymethylene ethisterone** is not readily available in the reviewed literature, a general understanding can be derived from the synthesis of related 2-formyl-3-keto steroids.

Generalized Synthesis Workflow

The synthesis of 2-hydroxymethylene steroids typically involves the formylation of a corresponding 3-keto steroid precursor. A generalized workflow for such a synthesis is depicted below.

Generalized Synthesis Workflow for 2-Hydroxymethylene Steroids



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A generalized workflow for the synthesis of 2-hydroxymethylene steroids.

Analytical Characterization Protocols

The characterization of **2-Hydroxymethylene ethisterone** would involve standard analytical techniques used for organic compounds, particularly steroids.

High-Performance Liquid Chromatography (HPLC):

- Objective: To determine the purity of the synthesized compound.
- Column: Octadecylsilane bonded silica gel column.[7]
- Mobile Phase: A gradient elution using a mixture of water, methanol, and acetonitrile.[7] The specific gradient would need to be optimized.
- Detection: UV detection at a wavelength between 230-254 nm.[7]
- Sample Preparation: A sample of the compound is accurately weighed and dissolved in methanol to a known concentration.[7]

Mass Spectrometry (MS):

- Objective: To confirm the molecular weight of the compound.
- Technique: Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be used. For GC-MS, derivatization may be necessary to increase volatility.[8]
- Ionization: Electron Impact (EI) is a common ionization technique for GC-MS analysis of steroids.[8]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To elucidate the chemical structure of the compound.
- Technique: ^1H NMR and ^{13}C NMR spectroscopy would be performed. The chemical shifts and coupling constants of the protons and carbons would be analyzed to confirm the presence of the hydroxymethylene group and the overall steroid scaffold.

Potential Biological Activity and Signaling Pathways

2-Hydroxymethylene ethisterone is a derivative of danazol, which itself is a derivative of ethisterone.[3][9] Therefore, its biological activity is likely to be related to these parent compounds, which are known to interact with steroid hormone receptors.

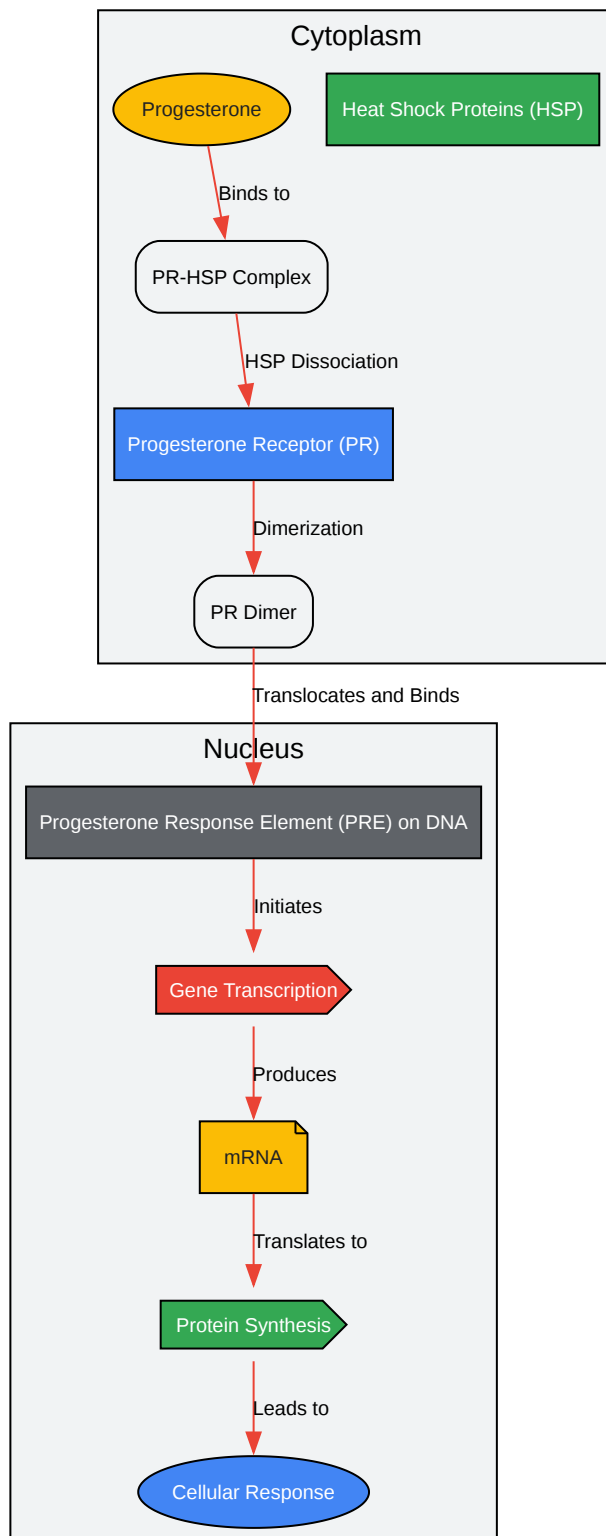
Progesterone and Androgen Receptor Signaling

Ethisterone is a synthetic progestin and also exhibits androgenic activity.^[10] It acts as an agonist for the progesterone and androgen receptors. The signaling pathways for these receptors are crucial in understanding the potential effects of **2-Hydroxymethylene ethisterone**.

Progesterone Receptor Signaling Pathway:

Progesterone, upon binding to its receptor (PR), initiates a signaling cascade that regulates gene expression.^[11] This pathway is central to female reproductive processes.

Progesterone Receptor Signaling Pathway

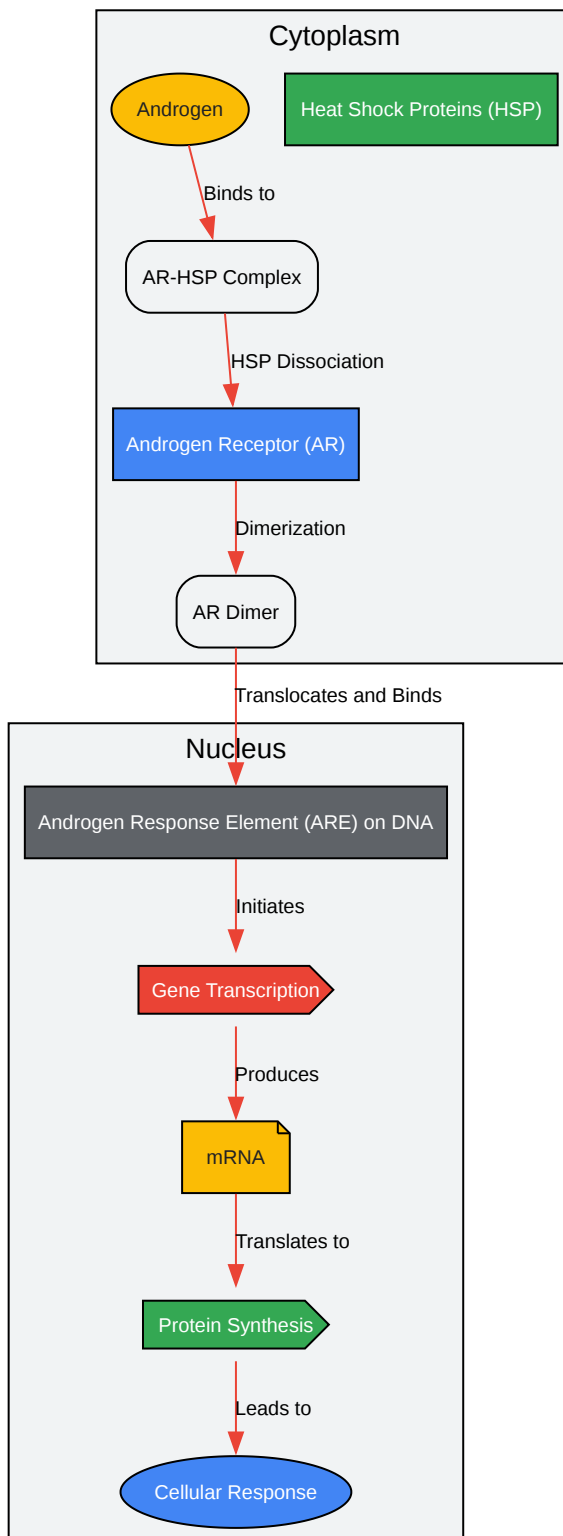
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A simplified diagram of the progesterone receptor signaling pathway.

Androgen Receptor Signaling Pathway:

Androgens, such as testosterone, bind to the androgen receptor (AR) to regulate gene expression, which is vital for male sexual development and other physiological processes.[\[12\]](#)
[\[13\]](#)

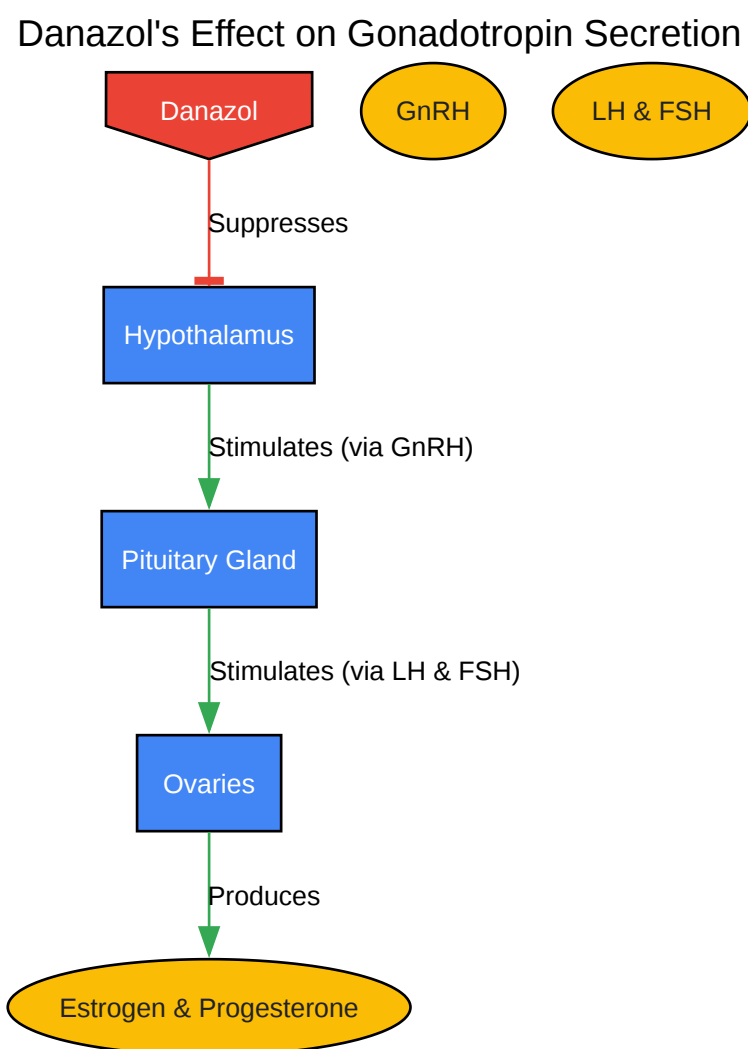
Androgen Receptor Signaling Pathway

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A simplified diagram of the androgen receptor signaling pathway.

Effect on Gonadotropin Secretion

Danazol is known to suppress the secretion of gonadotropins, such as luteinizing hormone (LH) and follicle-stimulating hormone (FSH), by acting at the hypothalamic level.[5][14] This leads to a reduction in ovarian estrogen and progesterone production.[9]



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The inhibitory effect of Danazol on the hypothalamic-pituitary-ovarian axis.

Conclusion

2-Hydroxymethylene ethisterone is a steroid derivative with a defined chemical structure. While specific experimental data on this compound is limited, its close relationship to ethisterone and danazol suggests that it likely interacts with progesterone and androgen

receptors, and may modulate the hypothalamic-pituitary-gonadal axis. Further research is warranted to fully elucidate its pharmacological profile and potential therapeutic applications. This guide provides a foundational understanding for researchers and professionals in drug development to build upon.

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